

Anhydroglycinol: A Technical Guide to its Structure, Biosynthesis, and Biological Significance

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Compound of Interest

Compound Name: Anhydroglycinol

Cat. No.: B144492

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Abstract

Anhydroglycinol, systematically known as 3,9-dihydroxypterocarpan, is a naturally occurring isoflavonoid belonging to the pterocarpan class. This document provides a comprehensive overview of the chemical structure, biosynthetic pathway, and biological relevance of **Anhydroglycinol**. While detailed experimental protocols for its chemical synthesis and exhaustive spectroscopic data are not readily available in the current literature, this guide consolidates the existing knowledge, focusing on its role as a phytoalexin in leguminous plants, particularly Glycine max (soybean).

Chemical Structure and Properties

Anhydroglycinol is a tetracyclic compound with the molecular formula $C_{15}H_{10}O_4$. Its core structure is the 6H-[1]benzofuro[3,2-c]chromene skeleton, which is characteristic of pterocarpanes. The hydroxyl groups at positions 3 and 9 are key features of its chemical identity.

Below is a summary of the known and predicted properties of **Anhydroglycinol**.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₀ O ₄	PubChem[2]
IUPAC Name	6H-[1]benzofuro[3,2-c]chromene-3,9-diol	PubChemLite[3]
Synonyms	3,9-Dihydroxypterocarpan, 3,9-Dihydroxypterocarpene	FooDB[1]
PubChem CID	442667	PubChem[2]
Canonical SMILES	<chem>C1C2=C(C3=C(O1)C=C(C=C3)O)OC4=C2C=CC(=C4)O</chem>	PubChemLite[3]
InChI	InChI=1S/C15H10O4/c16-8-2-4-11-13(5-8)18-7-12-10-3-1-9(17)6-14(10)19-15(11)12/h1-6,16-17H,7H2	PubChemLite[3]
InChIKey	WYIDBNAGSMCMET-UHFFFAOYSA-N	PubChemLite[3]
Monoisotopic Mass	254.0579 g/mol	PubChemLite[3]

Predicted Mass Spectrometry Data

The following data is predicted and has not been experimentally verified in the available literature.

Adduct	m/z
[M+H] ⁺	255.06518
[M+Na] ⁺	277.04712
[M-H] ⁻	253.05062
[M+NH ₄] ⁺	272.09172
[M+K] ⁺	293.02106
[M+H-H ₂ O] ⁺	237.05516
[M+HCOO] ⁻	299.05610
[M+CH ₃ COO] ⁻	313.07175

Data sourced from PubChemLite.[3]

Chemical Structure Diagram

Figure 1. Chemical Structure of **Anhydroglycinol**.

Experimental Protocols

Detailed experimental protocols for the chemical synthesis of **Anhydroglycinol** are not readily available in the surveyed scientific literature. Its study has predominantly been in the context of its biosynthesis in plants.

Biosynthesis in Glycine max

Anhydroglycinol is a key intermediate in the biosynthesis of the phytoalexin glyceollin in soybean.[2] This process is catalyzed by a series of enzymes. A critical step involving **Anhydroglycinol** is its hydroxylation.

Enzymatic Hydroxylation of 3,9-Dihydroxypterocarpan

- Enzyme: 3,9-dihydroxypterocarpan 6a-hydroxylase (D6aH), a cytochrome P450 enzyme.[2][3][4]
- Substrate: 3,9-dihydroxypterocarpan (**Anhydroglycinol**).

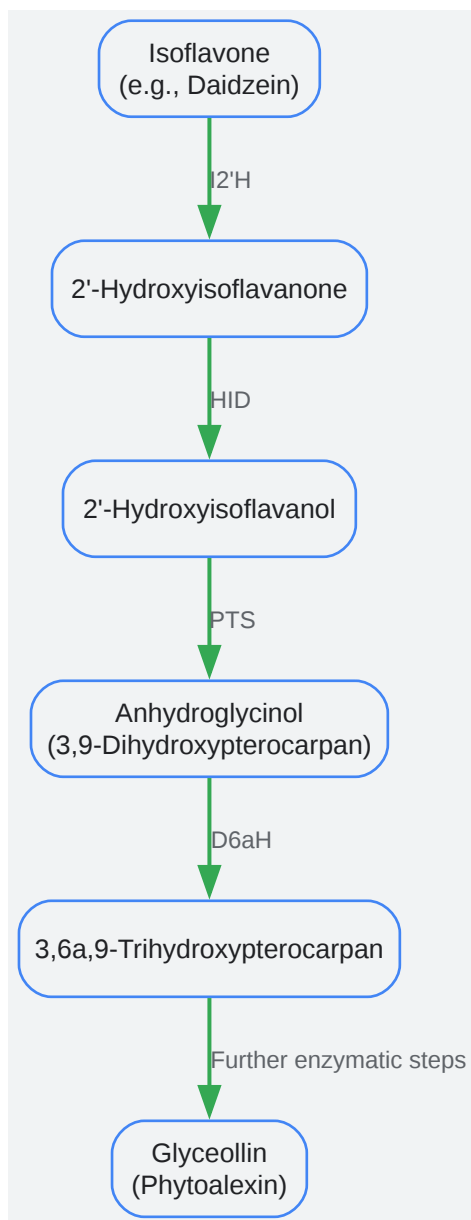
- Cofactors: NADPH and O₂.
- Product: 3,6a,9-trihydroxypterocarpan.
- Methodology: A microsomal preparation from elicitor-challenged soybean cell suspension cultures is used as the source of the D6aH enzyme. The reaction is dependent on NADPH and molecular oxygen. The product, 3,6a,9-trihydroxypterocarpan, can be identified and quantified using chromatographic techniques.[2]

Signaling and Biological Activity

Anhydroglycinol's primary biological role is as a phytoalexin, a class of antimicrobial compounds produced by plants in response to pathogen attack.[5]

Phytoalexin Biosynthetic Pathway

The biosynthesis of pterocarpans, including **Anhydroglycinol**, is a branch of the isoflavonoid pathway. The pathway is induced in response to elicitors, which are molecules that signal a pathogen attack. The final step in the formation of the pterocarpan core is a ring closure reaction catalyzed by pterocarpan synthase (PTS).[1][3]



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- To cite this document: BenchChem. [Anhydroglycinol: A Technical Guide to its Structure, Biosynthesis, and Biological Significance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144492#what-is-the-structure-of-anhydroglycinol]

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